

ZEN-2759 storage conditions -20C long term

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: ZEN-2759

CAS No.: 1616400-50-0

Cat. No.: S547739

[Get Quote](#)

Product Identification & Hazards

- **Product Name:** ZEN-2759 [1]
- **Catalog Number:** DC75116 [1]
- **CAS Number:** 1616400-50-0 [1]
- **Chemical Formula:** C₁₇H₁₆N₂O₂ [1]
- **Molecular Weight:** 280.327 g/mol [1]

Hazard Classification: ZEN-2759 is classified as **Acute Toxicity (Category 4)** and **Acute Aquatic Toxicity (Category 1)** [1].

- **Hazard Statements:** H302 (Harmful if swallowed), H410 (Very toxic to aquatic life with long-lasting effects) [1].
- **Precautionary Measures:** Always wear appropriate personal protective equipment (PPE), avoid dust formation, and do not eat, drink, or smoke in the handling area [1].

Storage Conditions Summary

The storage conditions for ZEN-2759 vary depending on its physical form. The table below summarizes the key parameters:

Storage Parameter	Condition	Reference
Long-Term Storage (Powder)	-20°C in a tightly sealed container [1]	DC Chemicals MSDS
Storage (in solvent)	-80°C [1]	DC Chemicals MSDS
Environment	Cool, well-ventilated place; away from direct sunlight and ignition sources [1]	DC Chemicals MSDS
Incompatible Materials	Strong acids, strong alkalis, strong oxidizing agents, and strong reducing agents [1]	DC Chemicals MSDS

Handling and Usage Protocol

Materials Required

- **ZEN-2759** (DC75116) [1]
- Personal protective equipment (PPE): safety goggles, gloves, impervious lab coat [1]
- Appropriate chemical fume hood or area with adequate exhaust ventilation [1]
- Cryogenic storage freezer (-20°C and -80°C)
- Pre-chilled vials and equipment

Storage Procedure

- **Upon Receipt:** Confirm the product is in its original, intact packaging.
- **Temperature Registration:** Immediately place the powder form at **-20°C** for long-term storage. If dissolved in a solvent, store at **-80°C** [1].
- **Containment:** Ensure the container is **tightly sealed** to prevent moisture absorption and contamination [1].
- **Labeling:** Clearly label the container with the product name, CAS number, date received, and your initials.
- **Location:** Store in a dedicated, well-ventilated freezer, away from incompatible materials [1].

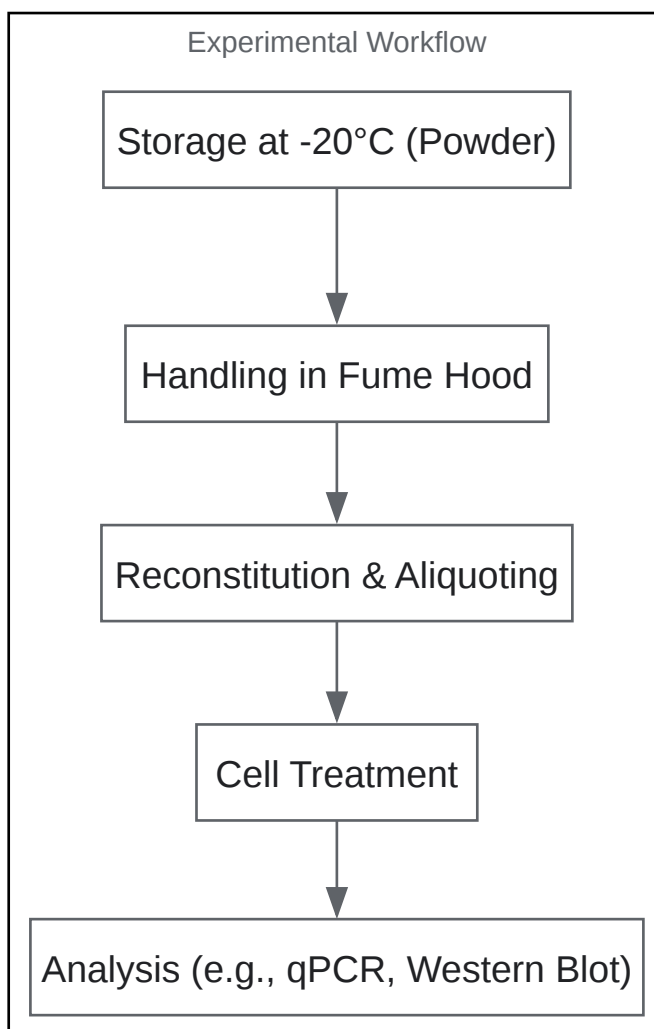
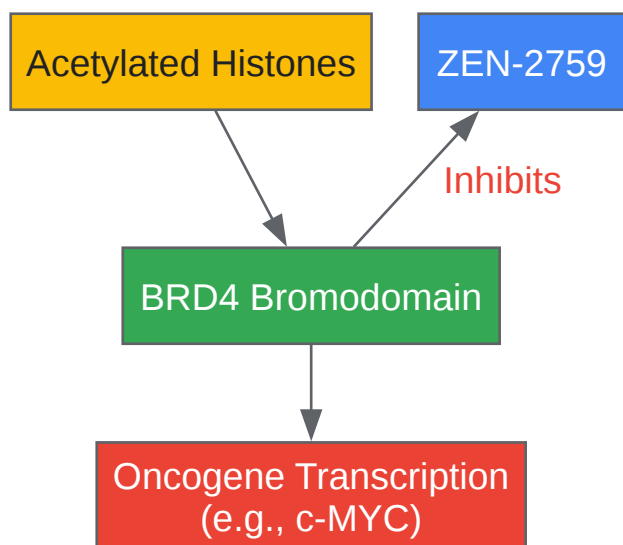
Handling and Reconstitution

- **Preparation:** Bring the product to room temperature inside a certified fume hood before opening.
- **Weighing:** Use pre-chilled equipment to handle the powder. Avoid generating dust or aerosols [1].
- **Solution Preparation:** Use a suitable solvent (e.g., DMSO) to prepare stock solutions. Aliquot immediately to avoid repeated freeze-thaw cycles.
- **Storage of Solutions:** Store aliquots at **-80°C** [1].

Research Context and Applications

ZEN-2759 is a potent inhibitor of the Bromodomain and Extra-Terminal (BET) family of proteins, specifically targeting BRD4 [2]. It has reported IC₅₀ values of **0.23 μM** for BRD4(BD1), **0.08 μM** for BRD4(BD2), and **0.28 μM** for the full tandem BRD4(BD1BD2) domain [2]. By blocking the interaction between BRD4 and acetylated histones, **ZEN-2759** disrupts the expression of key oncogenes, making it a valuable tool for researching cancer and inflammatory diseases [2].

The diagram below illustrates the signaling pathway targeted by **ZEN-2759** and the experimental workflow for its use:



[Click to download full resolution via product page](#)

Safety and Disposal

- **First Aid Measures:** In case of skin contact, rinse thoroughly with water. If swallowed, rinse mouth and **do NOT induce vomiting**; call a physician immediately [1].
- **Spill Management:** Collect spillage with a liquid-binding material (e.g., diatomite). Decontaminate surfaces with alcohol and dispose of waste according to local regulations [1].
- **Waste Disposal:** Dispose of contents and containers at an approved waste disposal plant in compliance with all federal, state, and local regulations [1].

Experimental Protocol: Assessing BRD4 Inhibition in Cells

This protocol outlines the steps to test the biological activity of **ZEN-2759** in a cell-based assay.

Day 1: Cell Seeding

- Seed appropriate cancer cells (e.g., MM1.S multiple myeloma cells) in a 96-well plate at a density of 5,000-10,000 cells per well in complete medium.
- Incubate cells overnight at 37°C and 5% CO₂ to allow for attachment.

Day 2: Compound Treatment

- Thaw an aliquot of **ZEN-2759** stock solution on ice and prepare serial dilutions in pre-warmed cell culture medium. The final DMSO concentration should typically be ≤0.1%.
- Aspirate the old medium from the plated cells and add the medium containing the compound dilutions. Include a vehicle control (DMSO only).
- Return the plate to the incubator for 24-72 hours, depending on the assay endpoint.

Day 3/4: Viability Assay (Example: MTT)

- Add MTT reagent to each well according to the manufacturer's instructions.
- Incubate for 2-4 hours at 37°C to allow formazan crystal formation.
- Carefully aspirate the medium and dissolve the formazan crystals in DMSO.
- Measure the absorbance at 570 nm using a microplate reader. Calculate the percentage of cell viability relative to the vehicle control to determine the IC₅₀ value.

Key Considerations for Researchers

- **Stability Monitoring:** While the MSDS provides storage guidelines, the long-term stability of **ZEN-2759** under these conditions has not been fully characterized. Researchers should periodically assess the integrity of their stock via mass spectrometry if performance degradation is suspected.
- **Aliquot Strategy:** To maintain stability and prevent contamination, divide stock solutions into small, single-use aliquots immediately after preparation.
- **Bioactive Confirmation:** The provided IC₅₀ values (e.g., 0.23 μM for BRD4 BD1) serve as a reference [2]. Always include appropriate controls in your experiments to confirm the compound's activity in your specific biological system.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. ZEN-2759|1616400-50-0|MSDS [dcchemicals.com]
2. BRD4 bromodomain [medchemexpress.com]

To cite this document: Smolecule. [ZEN-2759 storage conditions -20C long term]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b547739#zen-2759-storage-conditions-20c-long-term>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com